

A Technical Guide to 4-Methoxy-2-nitrobenzoic Acid: Synthesis, Properties, and Applications

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Compound of Interest

Compound Name: **4-Methoxy-2-nitrobenzoic acid**

Cat. No.: **B188913**

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For: Researchers, Scientists, and Drug Development Professionals

Abstract: This technical guide provides a comprehensive overview of **4-Methoxy-2-nitrobenzoic acid**, a key chemical intermediate. It details the compound's chemical identity, physicochemical properties, a validated synthesis protocol, and its significant applications across the pharmaceutical, agrochemical, and material science sectors. All quantitative data is presented in standardized tables for clarity, and key processes are visualized using logical diagrams to facilitate understanding for research and development professionals.

Chemical Identity and Physicochemical Properties

4-Methoxy-2-nitrobenzoic acid is an aromatic carboxylic acid characterized by the presence of both a methoxy and a nitro group on the benzene ring.^[1] These functional groups enhance its reactivity, making it a valuable building block in organic synthesis.^[1] Its formal IUPAC name is **4-methoxy-2-nitrobenzoic acid**.^[2]

Table 1: Chemical Identifiers

Identifier	Value
IUPAC Name	4-methoxy-2-nitrobenzoic acid[2]
Synonyms	2-Nitro-p-anisic acid, 2-Nitro-4-methoxybenzoic acid[1][3]
CAS Number	33844-21-2[1][3][4][5]
Molecular Formula	C ₈ H ₇ NO ₅ [1][4][6]
SMILES String	COc1ccc(C(O)=O)c(c1)--INVALID-LINK--=O[5] [6]

| InChI Key | DVZBWONCSHFMMM-UHFFFAOYSA-N[2][5][6] |

Table 2: Physicochemical Properties

Property	Value
Molecular Weight	197.14 g/mol [2][5]
Appearance	Off-white to brown solid[1]
Melting Point	196.5-201 °C[1][5][7]
Boiling Point	372.9 °C at 760 mmHg[3]
Solubility	Sparingly soluble in water; Soluble in methanol[4][8]

| Storage Conditions | Keep in a cool environment (0-8 °C)[1][3][9] |

Synthesis of 4-Methoxy-2-nitrobenzoic Acid

The compound can be effectively synthesized through the oxidation of 4-methyl-3-nitroanisole. A detailed experimental protocol based on established methods is provided below.[7]

Experimental Protocol: Oxidation of 4-Methyl-3-nitroanisole

Objective: To synthesize **4-methoxy-2-nitrobenzoic acid** with a high yield.

Materials:

- 4-methyl-3-nitroanisole
- Potassium permanganate (KMnO₄)
- Deionized water
- 1 N Hydrochloric acid (HCl)
- Chloroform (CHCl₃)
- Anhydrous magnesium sulfate (MgSO₄)

Procedure:

- A mixture of 4-methyl-3-nitroanisole (18 mmol) and potassium permanganate (63 mmol) is prepared in 200 mL of water.[\[7\]](#)
- The solution is heated to reflux and maintained for 24 hours.[\[7\]](#)
- After the reaction is complete, the mixture is cooled to room temperature.
- The insoluble solids (manganese dioxide) are removed by filtration.[\[7\]](#)
- The resulting filtrate is acidified to a pH of 2 using 1 N hydrochloric acid.[\[7\]](#)
- The acidified solution is then extracted three times with 50 mL portions of chloroform.[\[7\]](#)
- The combined organic phases are dried over anhydrous magnesium sulfate and filtered.[\[7\]](#)
- The filtrate is concentrated under reduced pressure to precipitate the product.[\[7\]](#)
- The collected precipitate is **4-methoxy-2-nitrobenzoic acid**, typically achieved in around an 80% yield.[\[7\]](#)

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Caption: Synthesis workflow for **4-Methoxy-2-nitrobenzoic acid**.

Spectroscopic Data

Structural elucidation and purity assessment of **4-Methoxy-2-nitrobenzoic acid** are typically performed using a variety of spectroscopic techniques. While raw spectral data is beyond the scope of this guide, the availability of standard spectra is noted for reference.

Table 3: Available Spectroscopic Data

Technique	Purpose	Reference
¹ H NMR	Confirms the proton framework of the molecule.	[10]
¹³ C NMR	Identifies the number and type of carbon atoms.	[10]
IR Spectroscopy	Confirms the presence of key functional groups (e.g., -COOH, -NO ₂ , -OCH ₃).	[2]

| Mass Spectrometry | Determines the molecular weight and fragmentation pattern. | [\[10\]](#) |

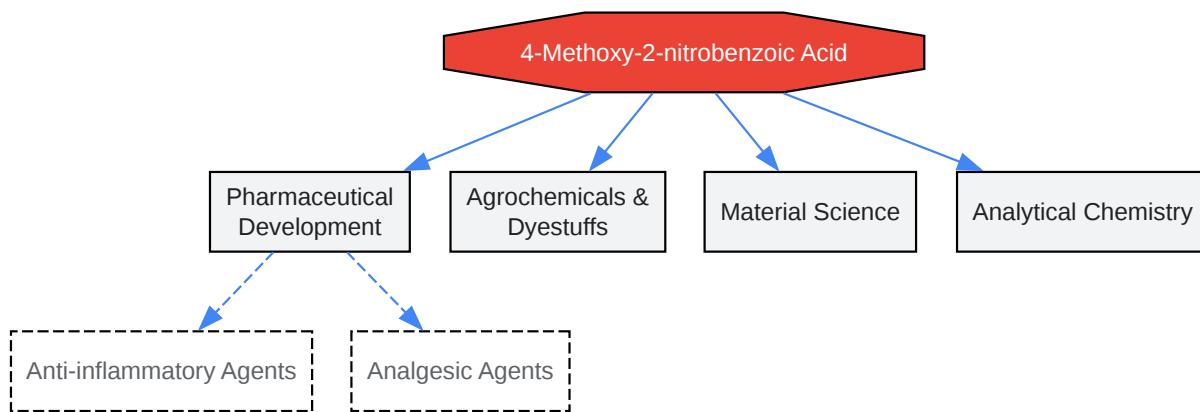
Key Applications in Research and Development

4-Methoxy-2-nitrobenzoic acid is a versatile intermediate with applications spanning multiple industries.[\[4\]](#) Its unique structure is leveraged for the synthesis of more complex molecules.

- Pharmaceutical Development: It serves as a crucial intermediate in the synthesis of various pharmaceuticals, particularly in the development of novel anti-inflammatory and analgesic

agents.[\[1\]](#)

- Agrochemicals and Dyestuffs: The compound is utilized in the manufacturing of specialized agrochemicals and dyes.[\[4\]](#)[\[7\]](#)
- Material Science: It is used in the formulation of advanced polymers and coatings, where its properties can enhance material performance and durability.[\[1\]](#)
- Analytical Chemistry: The compound is employed as a reference standard in various chromatographic techniques to ensure the accuracy and reliability of analytical results.[\[1\]](#)



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Caption: Key application pathways for **4-Methoxy-2-nitrobenzoic acid**.

Safety and Handling

Appropriate safety measures should be observed when handling **4-Methoxy-2-nitrobenzoic acid**.

- Hazard Codes: It is classified with the "Xn" hazard code, indicating it is harmful.[\[9\]](#)
- GHS Pictogram: The GHS pictogram is an exclamation mark (GHS07), signaling potential hazards such as skin irritation, eye irritation, or being harmful if swallowed.[\[5\]](#)[\[8\]](#)

- Risk Statements: Risk statements include R20/21/22, indicating it is harmful by inhalation, in contact with skin, and if swallowed.[9]
- Safety Statements: The S36 safety statement advises wearing suitable protective clothing.[9]
- Storage: The compound should be stored in a cool, dry place, with recommended temperatures between 0-8 °C.[1][9]

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